

An In-depth Technical Guide to the Function and Application of MRS4719

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Compound of Interest

Compound Name: MRS4719

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **MRS4719**, a potent and selective P2X4 receptor antagonist. It details its mechanism of action, summarizes key quantitative data from preclinical studies, and provides detailed experimental protocols relevant to its investigation.

Core Function and Mechanism of Action

MRS4719 functions as a selective antagonist of the P2X4 receptor, an ATP-gated ion channel. [1][2][3][4] The P2X4 receptor is implicated in various physiological and pathological processes, including immune responses and neurological functions.[5] In the context of its studied applications, **MRS4719** exerts its effects by blocking the influx of ions, such as calcium, that are triggered by the binding of adenosine triphosphate (ATP) to the P2X4 receptor. This antagonistic action is the basis for its observed neuroprotective and neuro-rehabilitative properties, particularly in the setting of ischemic stroke.[1][6][7]

Preclinical Efficacy in Ischemic Stroke

In vivo studies using a mouse model of ischemic stroke have demonstrated the neuroprotective potential of **MRS4719**. Administration of **MRS4719** has been shown to significantly reduce

infarct volume and brain atrophy following an ischemic event.[\[1\]](#)[\[5\]](#)[\[8\]](#) Furthermore, treatment with **MRS4719** has been associated with improvements in learning and memory in post-stroke models.[\[1\]](#)[\[5\]](#)[\[9\]](#)

Cellular Effects on Macrophages

At the cellular level, **MRS4719** has been shown to inhibit ATP-induced intracellular calcium ($[Ca^{2+}]_i$) influx in primary human monocyte-derived macrophages.[\[1\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#) This action is consistent with its role as a P2X4 receptor antagonist and suggests a potential mechanism for its anti-inflammatory and neuroprotective effects, as macrophages and microglia (the resident immune cells of the central nervous system) play a crucial role in the inflammatory response following a stroke.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the potency and efficacy of **MRS4719** from published studies.

Table 1: In Vitro Potency of **MRS4719**

Parameter	Species	Receptor	Value	Reference
IC50	Human	P2X4	0.503 μ M	[1] [3] [6] [9]

Table 2: In Vivo Efficacy of **MRS4719** in a Mouse Model of Ischemic Stroke

Animal Model	Treatment Protocol	Outcome Measure	Result	Reference
Middle-aged mice (11-12 months)	1.5 mg/kg/day	Infarct Volume	Significant reduction (59.6 ± 5.3 vs. 27.47 ± 10.23 mm ³)	[9][10]
Young adult male mice (8-12 weeks)	1.5 and 3.0 mg/kg/day	Total Hemispheric Infarct Volume	Significant neuroprotection	[1]
Post-stroke mice	Not specified	Learning and Memory	Dose-dependent improvement, statistically significant at 3 mg/kg	[1]

Detailed Experimental Protocols

The following are detailed methodologies for key experiments cited in the investigation of **MRS4719**'s function.

Middle Cerebral Artery Occlusion (MCAO) Mouse Model of Ischemic Stroke

This model is widely used to mimic focal cerebral ischemia in humans.[3][9]

Materials:

- Anesthesia (e.g., isoflurane)
- Heating pad
- Surgical microscope
- Microsurgical instruments

- Nylon monofilament suture (e.g., 6-0) with a blunted tip coated with silicone or poly-L-lysine. [\[1\]](#)
- 2,3,5-triphenyltetrazolium chloride (TTC) for infarct staining

Procedure:

- Anesthesia and Preparation: Anesthetize the mouse (e.g., with 1.5-2.0% isoflurane) and maintain its body temperature at 37°C using a heating pad.[\[9\]](#)
- Surgical Exposure: Place the mouse in a supine position. Make a midline neck incision and carefully expose the common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).
- Artery Ligation: Ligate the distal end of the ECA. Place a temporary ligature around the CCA and the origin of the ICA.
- Filament Insertion: Make a small incision in the ECA stump. Introduce the nylon monofilament through the ECA and advance it into the ICA until it occludes the origin of the middle cerebral artery (MCA). The typical insertion depth is about 9-11 mm from the carotid bifurcation.[\[9\]](#)
- Occlusion and Reperfusion: For transient ischemia, the filament is left in place for a specific duration (e.g., 60 minutes) and then withdrawn to allow for reperfusion.[\[3\]](#)[\[9\]](#) For permanent ischemia, the filament is left in place.
- Wound Closure and Recovery: Suture the incision and allow the mouse to recover from anesthesia.

Infarct Volume Assessment using TTC Staining

TTC staining is used to differentiate between viable and infarcted brain tissue.[\[3\]](#)

Materials:

- 2% TTC solution in phosphate-buffered saline (PBS)
- Formalin (10%)

- Brain matrix or slicer

Procedure:

- Brain Extraction: At a predetermined time point after MCAO (e.g., 24 hours or 3 days), euthanize the mouse and carefully remove the brain.
- Brain Slicing: Chill the brain briefly and then slice it into coronal sections of uniform thickness (e.g., 1-2 mm) using a brain matrix.[\[1\]](#)
- TTC Incubation: Immerse the brain slices in a 2% TTC solution at 37°C for 15-30 minutes.[\[1\]](#) Viable tissue will stain red due to the activity of mitochondrial dehydrogenases, while the infarcted tissue will remain white.
- Fixation: Transfer the stained slices to 10% formalin for fixation.
- Image Analysis: Scan or photograph the slices and use image analysis software (e.g., ImageJ) to quantify the infarct area in each slice. The total infarct volume is calculated by summing the infarct areas of all slices multiplied by the slice thickness.

Assessment of Learning and Memory: Morris Water Maze

The Morris Water Maze is a widely used behavioral test to assess spatial learning and memory in rodents.[\[2\]](#)

Materials:

- Circular pool (water maze) filled with opaque water (e.g., using non-toxic white paint).
- A hidden escape platform submerged just below the water surface.
- Visual cues placed around the room.
- Video tracking system and software.

Procedure:

- Acquisition Phase (Training):
 - Place the mouse in the water maze at one of four randomized starting positions.
 - Allow the mouse to swim and find the hidden platform. If the mouse does not find the platform within a set time (e.g., 60-90 seconds), gently guide it to the platform.^[2]
 - Allow the mouse to remain on the platform for a short period (e.g., 15-30 seconds) to learn its location relative to the visual cues.
 - Conduct multiple trials per day for several consecutive days (e.g., 4 trials/day for 5 days).^[2]
- Probe Trial (Memory Test):
 - On the day after the final training session, remove the escape platform from the pool.
 - Place the mouse in the pool and allow it to swim for a set duration (e.g., 60 seconds).^[2]
 - Record the time spent in the target quadrant (where the platform was previously located), the number of times the mouse crosses the former platform location, and the swim path. Increased time in the target quadrant is indicative of better spatial memory.

Isolation and Culture of Human Monocyte-Derived Macrophages (MDMs)

This protocol describes the generation of macrophages from peripheral blood monocytes.

Materials:

- Ficoll-Paque or similar density gradient medium
- RosetteSep™ Human Monocyte Enrichment Cocktail or similar
- RPMI-1640 medium
- Fetal Bovine Serum (FBS)

- Macrophage Colony-Stimulating Factor (M-CSF)
- Cell culture flasks and plates

Procedure:

- Isolation of Peripheral Blood Mononuclear Cells (PBMCs): Isolate PBMCs from whole human blood using density gradient centrifugation with Ficoll-Paque.
- Monocyte Enrichment: Enrich for monocytes from the PBMC fraction using negative selection with a monocyte enrichment cocktail or by plastic adherence.
- Differentiation into Macrophages:
 - Culture the enriched monocytes in RPMI-1640 medium supplemented with FBS and M-CSF (e.g., 50 ng/mL) for 5-7 days.
 - Incubate the cells at 37°C in a humidified 5% CO₂ incubator. The monocytes will adhere to the plastic and differentiate into macrophages.

Intracellular Calcium ([Ca²⁺]_i) Influx Assay

This assay measures changes in intracellular calcium concentration in response to a stimulus.

Materials:

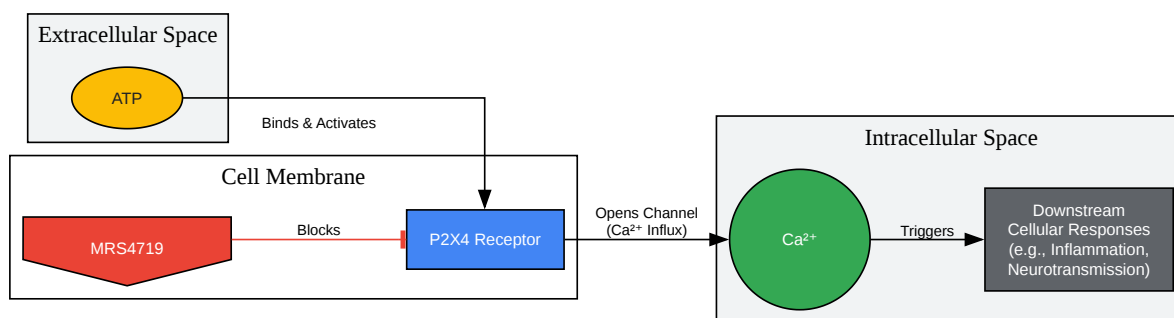
- Human monocyte-derived macrophages (or other P2X₄-expressing cells)
- Fluorescent calcium indicator dye (e.g., Fura-2 AM, Fluo-4 AM)
- Hanks' Balanced Salt Solution (HBSS) or similar buffer
- ATP solution
- **MRS4719** solution
- Fluorescence plate reader or microscope

Procedure:

- Cell Plating: Plate the MDMs in a suitable format (e.g., 96-well black-walled plate) and allow them to adhere.
- Dye Loading: Load the cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM) by incubating them in a buffer containing the dye for 30-60 minutes at 37°C.
- Wash: Gently wash the cells with buffer to remove excess extracellular dye.
- Baseline Measurement: Measure the baseline fluorescence of the cells using a fluorescence plate reader or microscope at the appropriate excitation and emission wavelengths for the chosen dye.
- Treatment and Stimulation:
 - Add **MRS4719** at the desired concentrations to the appropriate wells and incubate for a short period (e.g., 15 minutes).[\[1\]](#)
 - Add ATP to stimulate the P2X4 receptors and induce calcium influx.
- Fluorescence Measurement: Immediately after ATP addition, continuously measure the fluorescence intensity over time. An increase in fluorescence intensity corresponds to an increase in intracellular calcium concentration. The inhibitory effect of **MRS4719** is determined by the reduction in the ATP-induced fluorescence signal in the presence of the compound.

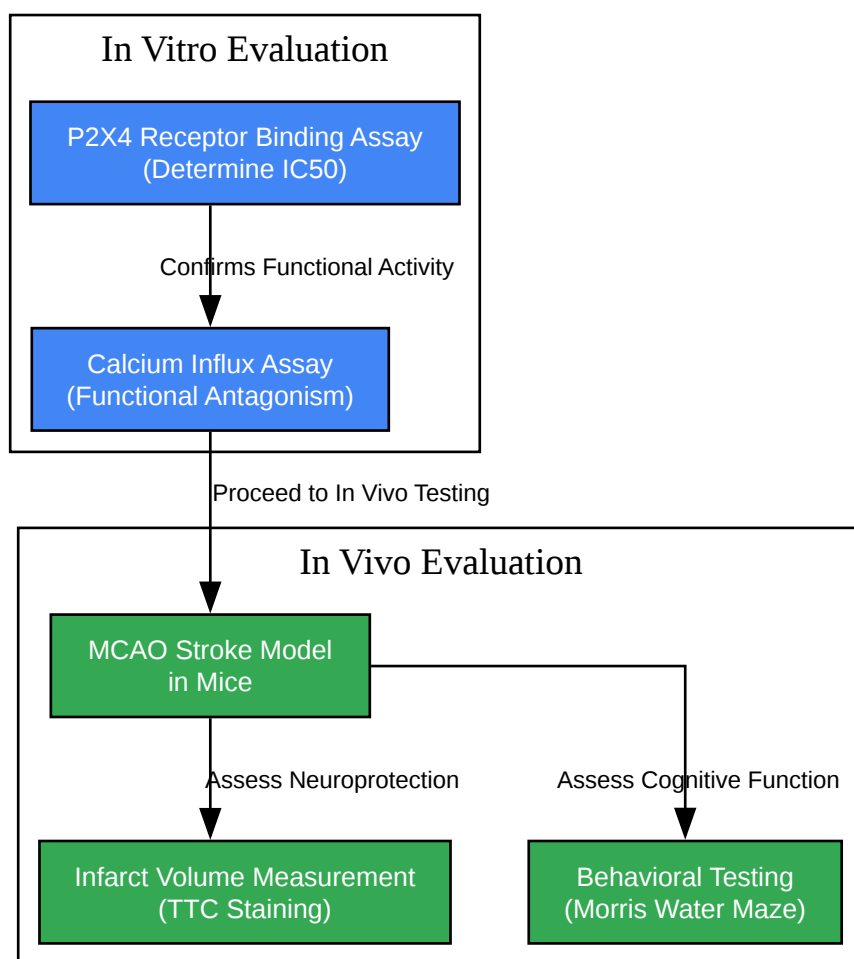
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway involving the P2X4 receptor and the general workflow for evaluating **MRS4719**.



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Caption: P2X4 receptor signaling pathway and the antagonistic action of **MRS4719**.



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Caption: General experimental workflow for the evaluation of **MRS4719**.

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